

Application Notes and Protocols for ASN02563583

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Compound of Interest

Compound Name: ASN02563583

Cat. No.: B15610363

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Audience: Researchers, scientists, and drug development professionals.

Introduction

ASN02563583 is a modulator of the GPR17 receptor with an IC_{50} value of 0.64 nM in a [35 S]GTPyS binding assay.[1] This compound is under investigation for its potential therapeutic applications in neurological diseases.[1][2] Proper preparation and storage of **ASN02563583** solutions are critical for ensuring experimental accuracy and reproducibility. These notes provide detailed protocols for the preparation and storage of **ASN02563583** for both in vitro and in vivo applications.

Data Presentation: Physicochemical and Solubility Data

Property	Value
Molecular Formula	C ₂₅ H ₂₄ N ₄ O ₃ S
Molecular Weight	460.55 g/mol
CAS Number	483283-39-2
Appearance	White to off-white solid
Purity	99.21%

Solubility Data

Solvent/Vehicle	Maximum Solubility	Remarks
Dimethyl Sulfoxide (DMSO)	100 mg/mL	Ultrasonic treatment may be required to achieve full dissolution.
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	5 mg/mL	Requires sequential addition of solvents and ultrasonic treatment.
10% DMSO, 90% Corn Oil	5 mg/mL	Requires ultrasonic treatment.

Experimental Protocols

1. Preparation of Stock Solutions for In Vitro Studies

This protocol describes the preparation of a 100 mg/mL stock solution in DMSO.

Materials:

- **ASN02563583** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), newly opened
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Ultrasonic water bath

Procedure:

- Weigh the desired amount of **ASN02563583** powder in a sterile tube.
- Add the appropriate volume of DMSO to achieve a final concentration of 100 mg/mL. For hygroscopic DMSO, its impact on solubility should be noted; using a newly opened container is recommended.[\[1\]](#)

- Vortex the mixture thoroughly for 1-2 minutes.
- If the compound is not fully dissolved, place the tube in an ultrasonic water bath and sonicate until the solution is clear.
- Once dissolved, aliquot the stock solution into smaller, single-use volumes to minimize freeze-thaw cycles.

Stock Solution Preparation Table (for different molar concentrations):[\[1\]](#)[\[2\]](#)

Desired Concentration	Volume of DMSO for 1 mg	Volume of DMSO for 5 mg	Volume of DMSO for 10 mg
1 mM	2.1713 mL	10.8566 mL	21.7132 mL
5 mM	0.4343 mL	2.1713 mL	4.3426 mL
10 mM	0.2171 mL	1.0857 mL	2.1713 mL

2. Preparation of Working Solutions for In Vivo Studies

For in vivo experiments, it is recommended to prepare fresh working solutions on the day of use.[\[1\]](#)

Protocol A: Aqueous Formulation

This protocol yields a 5 mg/mL solution.

Materials:

- **ASN02563583** stock solution in DMSO (e.g., 50 mg/mL)
- PEG300
- Tween-80
- Saline (0.9% NaCl)
- Sterile tubes

- Vortex mixer
- Ultrasonic water bath

Procedure:

- Prepare a stock solution of **ASN02563583** in DMSO (e.g., 50 mg/mL).
- In a sterile tube, add the following solvents sequentially, ensuring the solution is mixed thoroughly after each addition:
 - 10% of the final volume from the DMSO stock solution.
 - 40% of the final volume of PEG300.
 - 5% of the final volume of Tween-80.
 - 45% of the final volume of saline.
- Vortex the final mixture and sonicate if necessary to obtain a clear solution.

Example for 1 mL of working solution:

- Add 100 µL of 50 mg/mL **ASN02563583** in DMSO to a tube.
- Add 400 µL of PEG300 and mix.
- Add 50 µL of Tween-80 and mix.
- Add 450 µL of saline to bring the final volume to 1 mL.

Protocol B: Oil-based Formulation

This protocol also yields a 5 mg/mL solution and may be suitable for longer dosing periods, though caution is advised for periods exceeding half a month.^[1]

Materials:

- **ASN02563583** stock solution in DMSO (e.g., 50 mg/mL)

- Corn oil
- Sterile tubes
- Vortex mixer
- Ultrasonic water bath

Procedure:

- Prepare a stock solution of **ASN02563583** in DMSO (e.g., 50 mg/mL).
- Add 10% of the final volume from the DMSO stock solution to a sterile tube.
- Add 90% of the final volume of corn oil.
- Vortex thoroughly and sonicate if needed to achieve a clear solution.

Example for 1 mL of working solution:

- Add 100 µL of 50 mg/mL **ASN02563583** in DMSO to a tube.
- Add 900 µL of corn oil and mix.

Storage and Stability

Proper storage is crucial to maintain the integrity of **ASN02563583**.

Storage of Solid Compound:

Temperature	Duration
-20°C	3 years
4°C	2 years

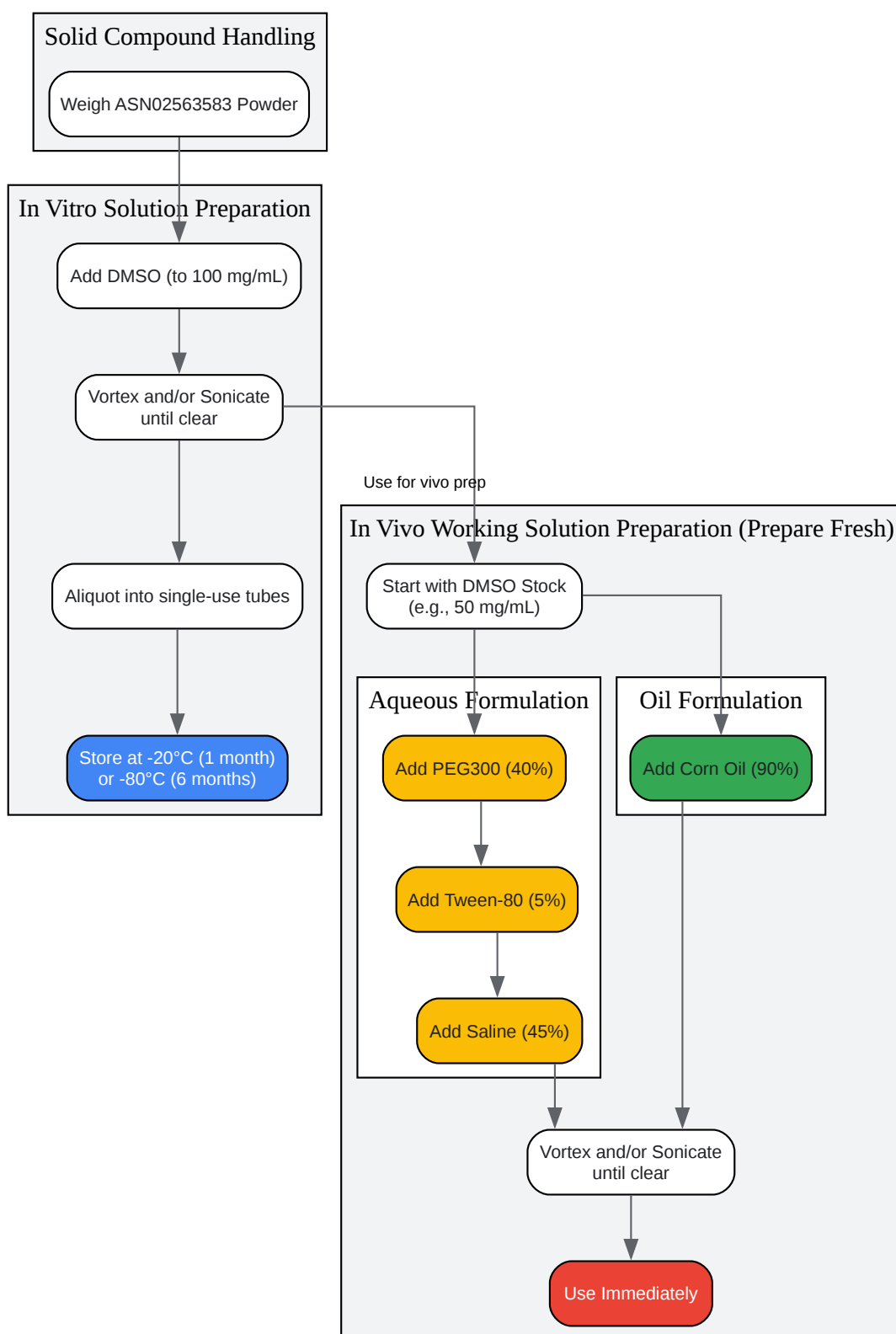
Storage of Stock Solutions:

Temperature	Duration
-80°C	6 months
-20°C	1 month

Recommendations:

- Store the solid compound protected from light and moisture.
- Aliquot stock solutions to avoid repeated freeze-thaw cycles.
- In vivo working solutions should be prepared fresh daily.

Visualizations



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Caption: Workflow for ASN02563583 solution preparation and storage.

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References

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